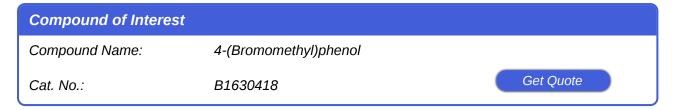


An In-depth Technical Guide to 4-(Bromomethyl)phenol: Discovery, Synthesis, and Applications

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Bromomethyl)phenol is a versatile bifunctional organic compound featuring a phenol and a bromomethyl group attached to a benzene ring. This unique structure allows for a wide range of chemical transformations, making it a valuable intermediate in organic synthesis, medicinal chemistry, and materials science. Its ability to participate in nucleophilic substitution reactions at the benzylic position, coupled with the reactivity of the phenolic hydroxyl group, has led to its use in the synthesis of a diverse array of more complex molecules. This technical guide provides a comprehensive overview of the discovery, history, synthesis, properties, and applications of **4-(Bromomethyl)phenol**, with a focus on its relevance to researchers and professionals in drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(Bromomethyl)phenol** is presented in the table below. This data is essential for its handling, characterization, and use in synthetic protocols.



Property	Value	Reference(s)
Molecular Formula	C ₇ H ₇ BrO	[1]
Molecular Weight	187.03 g/mol	[1]
Appearance	White to yellow powder or granular solid	[2]
Boiling Point	269.9 °C at 760 mmHg	[3]
Melting Point	52-56 °C	[2]
Density	1.593 g/cm ³	[3]
Vapor Pressure	0.00425 mmHg at 25°C	[3]
Refractive Index	1.611	[3]
рКа	9.65 ± 0.26 (Predicted)	[1]
Solubility	Slightly soluble in water; soluble in organic solvents such as ethanol and ether.	[4]

Historical Perspective and Discovery

While a definitive singular "discovery" paper for **4-(Bromomethyl)phenol** is not readily apparent in the historical literature, its synthesis falls under the broader development of benzylic bromination reactions. The selective bromination of the methyl group on a cresol backbone became a key transformation in organic synthesis. Early methods for the preparation of benzylic bromides often involved the direct bromination of toluene and its derivatives under free-radical conditions, a reaction known as the Wohl-Ziegler reaction.[5] The application of these methods to p-cresol would have logically led to the synthesis of **4- (Bromomethyl)phenol**. A documented synthetic route involves the treatment of p-hydroxybenzyl alcohol with bromine gas, indicating its known preparation by the mid-20th

Synthesis of 4-(Bromomethyl)phenol

century.[6]

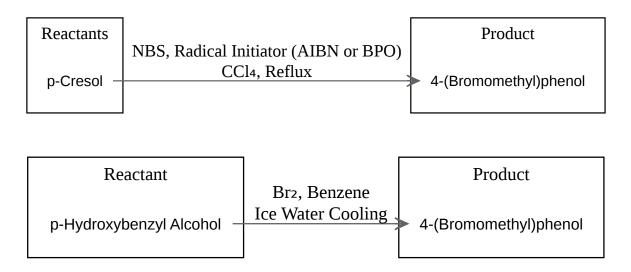


There are two primary and reliable methods for the synthesis of **4-(Bromomethyl)phenol**. The choice of method often depends on the starting material availability and desired scale of the reaction.

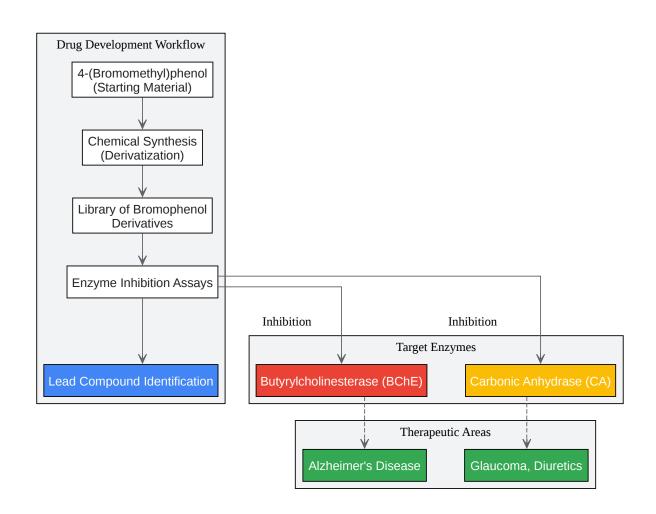
Method 1: Benzylic Bromination of p-Cresol

This is the most common and direct route, involving the free-radical bromination of the methyl group of p-cresol.[7]

Reaction Scheme:







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